

Application Notes and Protocols: Knoevenagel Condensation Reactions Involving 1,3,5-Tribenzoylbenzene Derivatives

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Compound of Interest

Compound Name: **1,3,5-Tribenzoylbenzene**

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This document provides detailed application notes and experimental protocols for the Knoevenagel condensation reaction involving **1,3,5-tribenzoylbenzene** and its derivatives. This class of reactions is instrumental in the synthesis of star-shaped molecules with potential applications in materials science, particularly in the development of organic electronics and nonlinear optical materials.

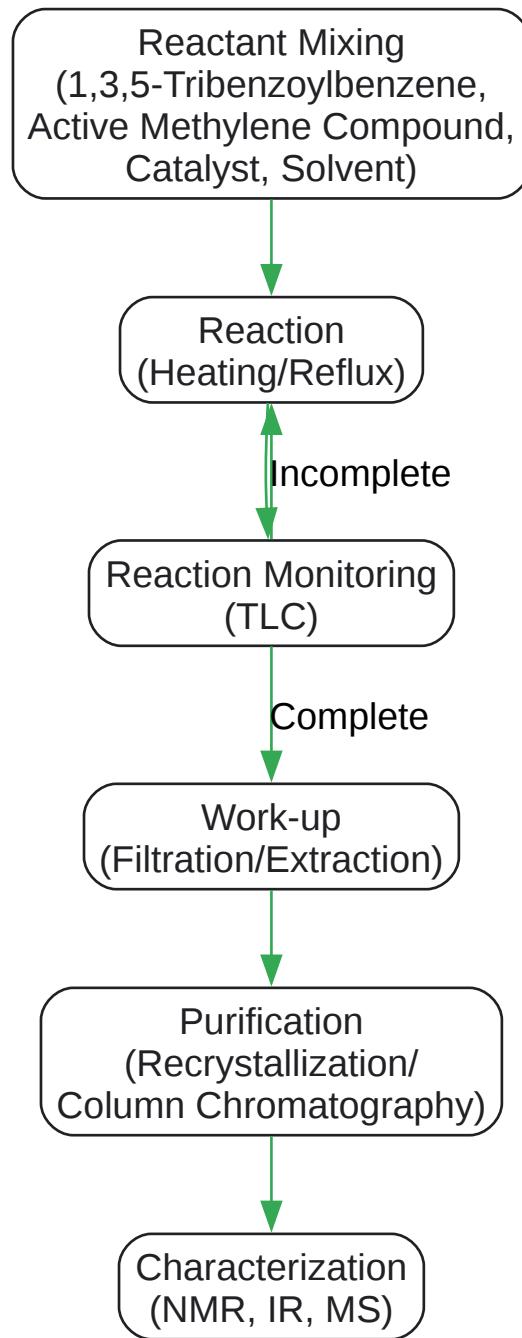
Introduction

The Knoevenagel condensation is a versatile carbon-carbon bond-forming reaction that involves the condensation of an active methylene compound with a carbonyl group, typically an aldehyde or ketone, in the presence of a basic catalyst.^[1] When applied to a poly-carbonyl compound such as **1,3,5-tribenzoylbenzene**, this reaction allows for the creation of highly symmetrical, star-shaped molecules. These resulting structures are of significant interest due to their unique photophysical and electronic properties. The protocols detailed below provide a framework for the synthesis of 1,3,5-tris(2,2-dicyanovinyl)benzene and 1,3,5-tris(1-cyano-2-ethoxy-2-oxoethyl)benzene from **1,3,5-tribenzoylbenzene**.

Reaction Scheme

The general reaction scheme for the Knoevenagel condensation of **1,3,5-tribenzoylbenzene** with active methylene compounds is depicted below.

General Experimental Workflow



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References

- 1. Benzene-1,3-disulfonyl fluoride and Benzene-1,3,5-trisulfonyl fluoride: Low-Cost, Stable, and Selective Reagents for SuFEx-Driven Deoxyzidation - PMC [pmc.ncbi.nlm.nih.gov]
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